

In-depth Technical Guide: Physicochemical Properties of 4-Benzylxyindole

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Compound of Interest

Compound Name: **4-Benzylxyindole**

Cat. No.: **B023222**

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This guide provides essential physicochemical data for **4-Benzylxyindole**, a key intermediate in pharmaceutical and organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting the core data in a structured and easily accessible format.

Physicochemical Data

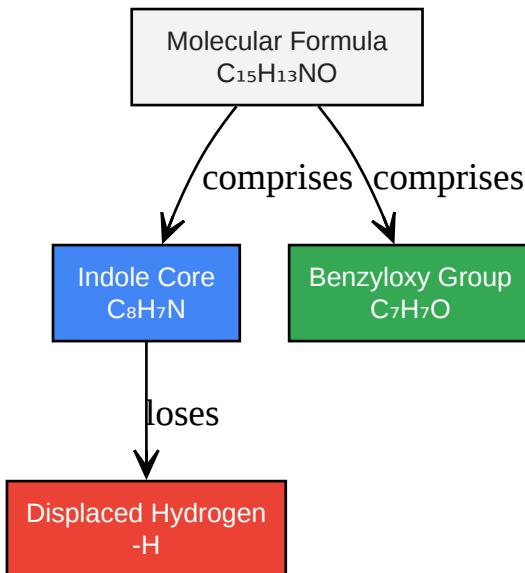
4-Benzylxyindole, also known as 4-phenylmethoxy-1H-indole, is a substituted aromatic heterocyclic compound.^[1] Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ NO	[1][2]
Molecular Weight	223.27 g/mol	[1]
CAS Number	20289-26-3	[1]
Appearance	Yellowish crystalline powder	[1]
Melting Point	56 - 62 °C	[1]
Purity	≥ 98%	

Structural Representation

To visualize the logical relationship of its constituent parts, the molecular formula can be broken down into its core components.

Logical Breakdown of 4-Benzylxyindole's Molecular Formula



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*Breakdown of **4-Benzylxyindole**'s molecular components.*

This technical summary provides a concise overview of the key physicochemical properties of **4-Benzylxyindole**, essential for its application in research and development.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. discoveroakwoodchemical.com [discoveroakwoodchemical.com]
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